

An In-depth Technical Guide to the Industrial Applications of Butylated Methoxybenzenes

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Compound of Interest

Compound Name: Benzene, 1-butyl-4-methoxy-

Cat. No.: B097505

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A focus on 4-tert-butylanisole, a commercially significant isomer of **Benzene, 1-butyl-4-methoxy-**

This technical guide explores the potential industrial applications of butylated methoxybenzene derivatives, with a specific focus on 4-tert-butylanisole. While information regarding the specific industrial uses of **Benzene, 1-butyl-4-methoxy-** is limited in publicly available literature, its structural isomer, 4-tert-butylanisole, is a compound with significant commercial relevance. This document is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the applications, synthesis, and key properties of this important chemical intermediate.

Introduction to Butylated Methoxybenzenes

Butylated methoxybenzenes are a class of organic compounds characterized by a benzene ring substituted with both a butyl group and a methoxy group. The specific isomer, **Benzene, 1-butyl-4-methoxy-**, has the CAS number 18272-84-9. However, its isomer, 4-tert-butylanisole (CAS No: 5396-38-3), is more widely documented in terms of industrial use.^[1] This guide will primarily focus on 4-tert-butylanisole as a representative compound of this class with established industrial significance.

Key Industrial Applications of 4-tert-butylanisole

4-tert-butylanisole is a versatile molecule with applications spanning several industries, primarily due to its unique combination of aromatic and ether functionalities.

2.1. Flavor and Fragrance Industry:

With its distinct aromatic properties, 4-tert-butylanisole is utilized as a fragrance ingredient in a variety of consumer products.^[2] It possesses a pleasant, sweet, and floral odor, making it a valuable component in the formulation of perfumes, cosmetics, and personal care products.^[2]

2.2. Chemical Synthesis Intermediate:

A significant application of 4-tert-butylanisole is its role as a reactant in organic synthesis. It is notably used in the nucleophilic substitution of para-substituted phenol ethers.^{[1][3]} This reactivity, often in the presence of a hypervalent iodine compound, is crucial for the synthesis of more complex organic molecules.^{[1][3]}

2.3. Pharmaceutical Industry:

In the pharmaceutical sector, 4-tert-butylanisole serves as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs).^[2] Its structural motif can be found in a range of therapeutic agents, and its reactivity allows for its incorporation into larger, more complex drug molecules.

2.4. Solvent Applications:

Due to its chemical properties, 4-tert-butylanisole also finds use as a solvent in various industrial processes.^[2] These applications include its use in the formulation of paints, coatings, adhesives, and cleaning agents.^[2]

Quantitative Data Presentation

The following table summarizes the key physical and chemical properties of 4-tert-butylanisole.

Property	Value	Reference
Molecular Formula	C11H16O	
Molecular Weight	164.24 g/mol	[4][5]
CAS Number	5396-38-3	[4][5]
Appearance	Clear colorless to slightly yellow liquid	[3][6]
Density	0.938 g/mL at 25 °C	[4]
Melting Point	18 °C	[3][6]
Boiling Point	80 °C at 1.5 mmHg; 220.3 °C at 760 mmHg	[3]
Flash Point	201 °F (94 °C)	[6]
Refractive Index	n _{20/D} 1.503	[3][4]
Solubility	Insoluble in water; soluble in organic solvents	

Experimental Protocols

4.1. Synthesis of 4-tert-butylanisole

A common laboratory-scale synthesis of 4-tert-butylanisole involves the Williamson ether synthesis, starting from 4-tert-butylphenol.

Materials:

- 4-tert-butylphenol (15.0 g)
- Acetone (100 ml)
- Methyl iodide (37.5 ml)
- Potassium carbonate (83.0 g)

- Diethyl ether

Procedure:

- Dissolve 15.0 g of 4-tert-butylphenol in 100 ml of acetone in a round-bottom flask.
- Add 37.5 ml of methyl iodide and 83.0 g of potassium carbonate to the solution.
- Heat the reaction mixture at reflux for 20 hours.
- After cooling, filter the reaction mixture to remove the solid potassium carbonate.
- Concentrate the filtrate under reduced pressure to remove the acetone.
- Add diethyl ether to the residue to precipitate any remaining insoluble materials and filter again.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the residue by vacuum distillation to yield the final product, 4-tert-butylanisole (15.5 g).
[7]

Mandatory Visualizations

Caption: Synthesis of 4-tert-butylanisole via Williamson Ether Synthesis.

Caption: Role of 4-tert-butylanisole in Nucleophilic Substitution.

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